

# Molecular weight and formula of Lodoxamide impurity 1-d5

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## Compound of Interest

Compound Name: Lodoxamide impurity 1-d5

Cat. No.: B12401742

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## In-Depth Technical Guide: Lodoxamide Impurity 1-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available scientific data on **Lodoxamide impurity 1-d5**, a deuterated analog of a known Lodoxamide impurity. This document is intended to support research and development activities by consolidating key molecular information and outlining the broader context of Lodoxamide's mechanism of action.

## Core Molecular Data

**Lodoxamide impurity 1-d5** is the deuterated form of N-Ethyl-2-Hydroxyacetamide. The incorporation of five deuterium atoms results in a higher molecular weight compared to the non-deuterated counterpart. The fundamental molecular properties are summarized below.

Property	Value	Source
Chemical Name	N-Ethyl-d5-2-Hydroxyacetamide	[1]
Synonym	Lodoxamide Impurity 1-d5	[1]
Molecular Formula	C4H4D5NO2	[1][2]
Molecular Weight	108.15 g/mol	[1][2]
CAS Number	66223-75-4 (non-labelled)	[1][2]

## Experimental Protocols

Detailed experimental protocols for the specific synthesis, isolation, and characterization of **Lodoxamide impurity 1-d5** are not readily available in the public domain. However, the identification and quantification of pharmaceutical impurities typically involve a suite of advanced analytical techniques. These methods are crucial for ensuring the quality, safety, and efficacy of active pharmaceutical ingredients (APIs).

General methodologies for impurity profiling often include:

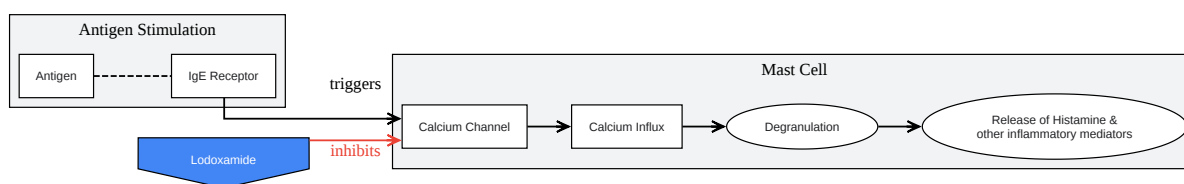
- High-Performance Liquid Chromatography (HPLC): A cornerstone technique for separating, identifying, and quantifying impurities in drug substances.
- Liquid Chromatography-Mass Spectrometry (LC-MS): Provides high sensitivity and specificity for the structural elucidation of impurities.
- Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for the analysis of volatile impurities.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A powerful tool for the definitive structural characterization of isolated impurities.

The development of a specific analytical method for **Lodoxamide impurity 1-d5** would necessitate a systematic approach, including method development, validation, and stress testing to ensure its suitability for its intended purpose.

# Lodoxamide's Mechanism of Action: A Signaling Pathway Perspective

Lodoxamide is recognized as a mast cell stabilizer, exerting its therapeutic effect by inhibiting the Type 1 immediate hypersensitivity reaction.[3] Although the precise mechanism of action for its impurities is not documented, understanding the pathway of the parent drug provides a critical framework. Lodoxamide is believed to prevent the influx of calcium into mast cells following antigen stimulation, thereby stabilizing the cell membrane and inhibiting the release of histamine and other inflammatory mediators.[3]

Below is a diagram illustrating the proposed signaling pathway for Lodoxamide's mast cell stabilizing activity.



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## References

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- 2. ijprajournal.com [ijprajournal.com]
- 3. Lodoxamide | C<sub>11</sub>H<sub>6</sub>ClN<sub>3</sub>O<sub>6</sub> | CID 44564 - PubChem [pubchem.ncbi.nlm.nih.gov]

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